

Furametpyr environmental fate compared to other carboxamides

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Compound Focus: Furametpyr

CAS No.: 123572-88-3

Cat. No.: S528555

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Toxicology Profile of Carboxamide Fungicides

The table below summarizes acute toxicity data for **furametpyr** and related carboxamide fungicides, which generally show low acute toxicity to terrestrial vertebrates [1].

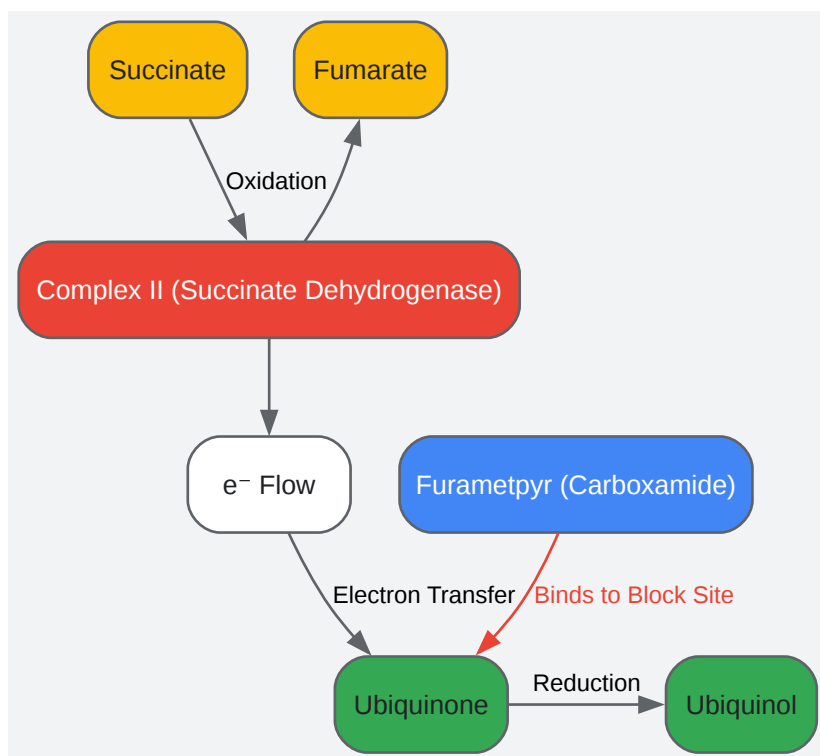
Compound	Acute Oral LD ₅₀ (Rat)	Acute Dermal LD ₅₀ (Rat/Rabbit)	Fish LC ₅₀ (96h)	Daphnia LC ₅₀ (24-48h)
Furametpyr	640 (F); 590 (M) mg/kg	>2000 mg/kg	1650 (µg/L)	Information missing
Carboxin	3820 (F); 4150 (M) mg/kg	>4000 mg/kg	1200-2300 µg/L	84,400 µg/L
Flutolanil	>10,000 mg/kg	>5000 mg/kg	2300-5400 µg/L	50,000 µg/L
Mepronil	>10,000 mg/kg	>10,000 mg/kg	8600-10,000 µg/L	>10,000 µg/L
Thifluzamide	>5000 mg/kg	>5000 mg/kg	1200-2900 µg/L	1600 µg/L

Mechanism of Action and Experimental Context

The biological activity and environmental impact of a pesticide are influenced by its mechanism of action and how it is tested.

- **Mode of Action:** **Furametpyr** belongs to the carboxamide fungicide class, also known as **SDHIs (Succinate Dehydrogenase Inhibitors)**. These compounds inhibit fungal respiration by disrupting the **succinate-ubiquinone oxidoreductase (Complex II)** pathway in the mitochondrial electron transport chain [1].
- **Experimental Protocols:** The acute toxicity data in the table above is typically generated through standardized tests [1]:
 - **Acute Oral & Dermal LD₅₀:** Conducted on rats, this test determines the single-dose concentration that is lethal to 50% of the test population.
 - **Aquatic Toxicity (LC₅₀):** Tested on fish (e.g., Rainbow Trout) and aquatic invertebrates (e.g., *Daphnia magna*) to determine the concentration in water that causes 50% mortality over a set period (24-96 hours).

The following diagram illustrates the fungicidal mechanism of carboxamides like **furametpyr**.



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Research Gaps and Future Directions

While the acute toxicity profile is useful, a complete environmental fate assessment requires more specific data that is not available in the current search results. Key information gaps for **furametpyr** include:

- **Degradation Pathways:** How **furametpyr** breaks down in soil and water (hydrolysis, photolysis, microbial degradation).
- **Persistence:** The half-life of **furametpyr** and its major transformation products in different environmental matrices (soil, water, sediment).
- **Mobility:** Potential for leaching into groundwater or runoff into surface waters, often measured by the Koc (organic carbon adsorption coefficient).
- **Metabolite Toxicity:** The identity and ecological impact of **furametpyr**'s primary breakdown products.

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References

1. Carboxamide - an overview [sciencedirect.com]

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